

Chrysin 7-O-beta-gentiobioside: A Technical Overview

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Compound of Interest

Compound Name: Chrysin 7-O-beta-gentiobioside

Cat. No.: B1494589

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CAS Number: 88640-89-5

Chemical Formula: C₂₇H₃₀O₁₄

Molecular Weight: 578.52 g/mol

Abstract

Chrysin 7-O-beta-gentiobioside is a flavonoid glycoside, a natural product found in plants such as *Spartium junceum*.^{[1][2][3]} This technical guide provides a summary of the available scientific information regarding its physicochemical properties, biological activities, and relevant experimental methodologies. Due to the limited specific data for **Chrysin 7-O-beta-gentiobioside**, information from its aglycone, chrysin, and the closely related compound, chrysin 7-O-β-D-glucopyranoside, is included for a broader understanding of its potential biological context. This guide is intended for researchers, scientists, and professionals in drug development.

Physicochemical Properties

Chrysin 7-O-beta-gentiobioside is a complex carbohydrate derivative of chrysin. Its structure consists of the flavone chrysin linked to a gentiobiose (a disaccharide composed of two glucose units) moiety at the 7-hydroxyl position.

Property	Value	Source
CAS Number	88640-89-5	[1][4]
Molecular Formula	C ₂₇ H ₃₀ O ₁₄	[3][4]
Molecular Weight	578.52 g/mol	[3]
Appearance	Powder	[3]
Solubility	Very slightly soluble in water (0.11 g/L at 25 °C). Soluble in DMSO, Pyridine, Methanol, Ethanol.	[4]
Purity	Typically available at ≥98% (HPLC)	[1]
Storage	Recommended storage at -20°C for long-term stability.	[3]

Biological Activity

Chrysin 7-O-beta-gentiobioside has been reported to exhibit cytotoxic and antimicrobial properties.[1] However, detailed quantitative data such as IC₅₀ (half-maximal inhibitory concentration) for its cytotoxic effects and MIC (minimum inhibitory concentration) for its antimicrobial activities are not readily available in the current scientific literature.

The biological activities of the aglycone, chrysin, are more extensively studied and include antioxidant, anti-inflammatory, anticancer, and neuroprotective effects.[5] Chrysin has been shown to modulate various signaling pathways, including the WNT/β-catenin and ERK/MAPK pathways, and to induce apoptosis in cancer cells.[5][6]

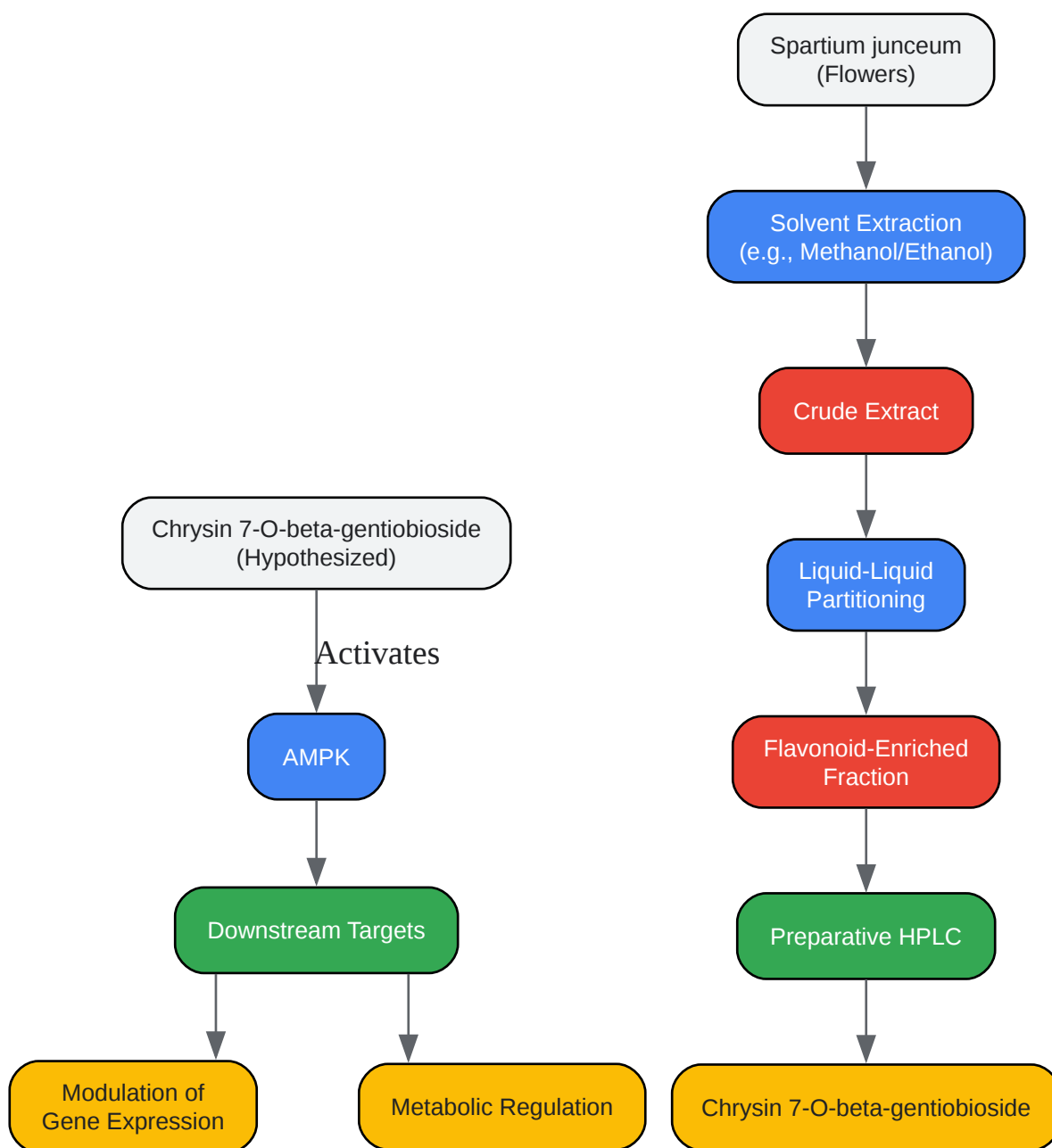
A study on the closely related chrysin 7-O-β-D-glucopyranoside demonstrated its ability to increase the expression of the low-density lipoprotein receptor (LDLR) gene in liver cells through the activation of AMP-activated protein kinase (AMPK).[7] This suggests that glycosylation of chrysin can significantly influence its biological targets and mechanisms of action.

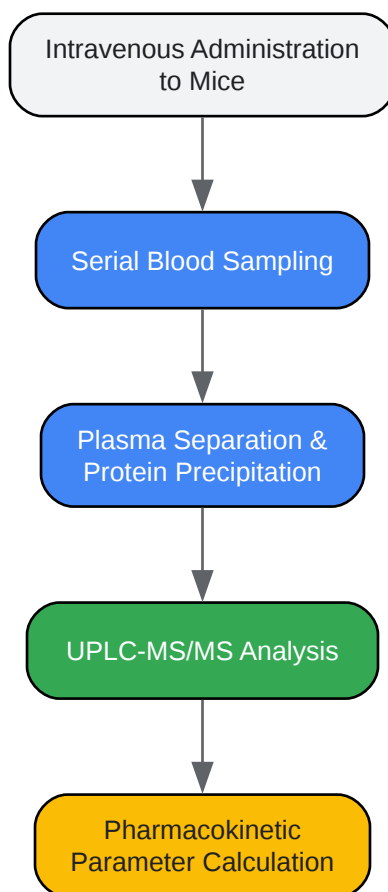
Signaling Pathways

While specific signaling pathways modulated by **Chrysin 7-O-beta-gentiobioside** have not been elucidated, the known pathways affected by its aglycone, chrysin, and the related glucoside provide a foundation for potential areas of investigation.

AMPK Signaling Pathway (Hypothesized based on Chrysin 7-O- β -D-glucopyranoside)

Based on studies of chrysin 7-O- β -D-glucopyranoside, a potential mechanism of action for chrysin glycosides could involve the activation of the AMPK signaling cascade.^[7] Activated AMPK can, in turn, influence downstream targets involved in cellular metabolism and gene expression.





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